(R)-TCB-2: A Technical Guide for Studying Psychedelic Effects

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Compound of Interest

Compound Name:	*(R)-TCB2*
Cat. No.:	*B13408432*

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Introduction

(R)-TCB-2, or (7R)-3-bromo-2,5-dimethoxy-bicyclo[4.2.0]octa-1,3,5-trien-7-yl]methanamine, is a potent and selective serotonin 2A (5-HT2A) receptor agonist.[1] As a conformationally restricted phenethylamine analog, it represents a valuable pharmacological tool for dissecting the molecular and cellular mechanisms underlying psychedelic effects.[2] Its high affinity for the 5-HT2A receptor, a primary target for classic psychedelics like LSD and psilocybin, allows for precise investigation of this receptor's role in mediating hallucinogenic, antidepressant, and anxiolytic-like behaviors.[1][3]

A key feature of (R)-TCB-2 is its nature as a biased agonist, preferentially activating specific downstream signaling pathways over others.[1][4] This guide provides a comprehensive overview of (R)-TCB-2's pharmacological profile, summarizes key preclinical findings, and presents detailed experimental protocols for its use as a research tool in the study of psychedelic drug action.

Pharmacological Profile

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(R)-TCB-2's utility as a research tool is grounded in its specific interactions with serotonin receptors, particularly its high-affinity binding and functional selectivity at the 5-HT2A receptor.

Receptor Binding Affinity

(R)-TCB-2 demonstrates high affinity for both rat and human 5-HT2A receptors, with Ki values in the low nanomolar range. This makes it one of the most potent known psychedelic phenethylamines.[3]

Receptor	Species	K_i_ (nM)	Reference
5-HT2A	Rat	0.73	[2]
5-HT2A	Human	0.75	[2]

Functional Activity and Biased Agonism

(R)-TCB-2 is a functionally selective agonist at the 5-HT2A receptor.[2] It potently stimulates the Gq/11 protein-coupled pathway, leading to the activation of phospholipase C (PLC) and subsequent production of inositol phosphates (IPs) and calcium mobilization.[1] In contrast, its recruitment of the β-arrestin pathway is significantly less potent.[4] This signaling bias is a critical aspect of its pharmacology, as the differential activation of Gq vs. β-arrestin pathways is hypothesized to contribute separately to the therapeutic and psychedelic effects of 5-HT2A agonists.[4]

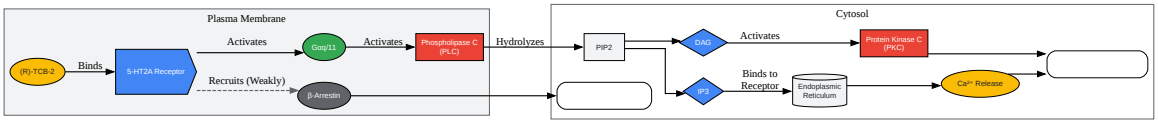
Assay	Signaling Pathway	Cell Line	EC_50_	Reference
Calcium Flux	Gq/11	HEK293T	5.9 nM	[4][5]
IP_3_ Accumulation	Gq/11	NIH3T3 (rat 5-HT2A)	36 nM	[2]
β-Arrestin Recruitment (PRESTO-TANGO)	β-Arrestin	HEK293T	3.7 µM	[4]

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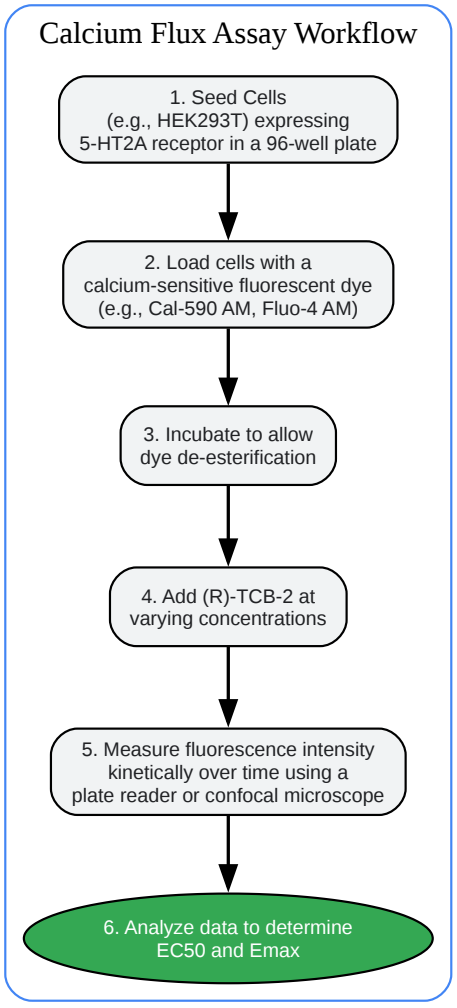
Signaling Pathways of (R)-TCB-2 at the 5-HT2A Receptor

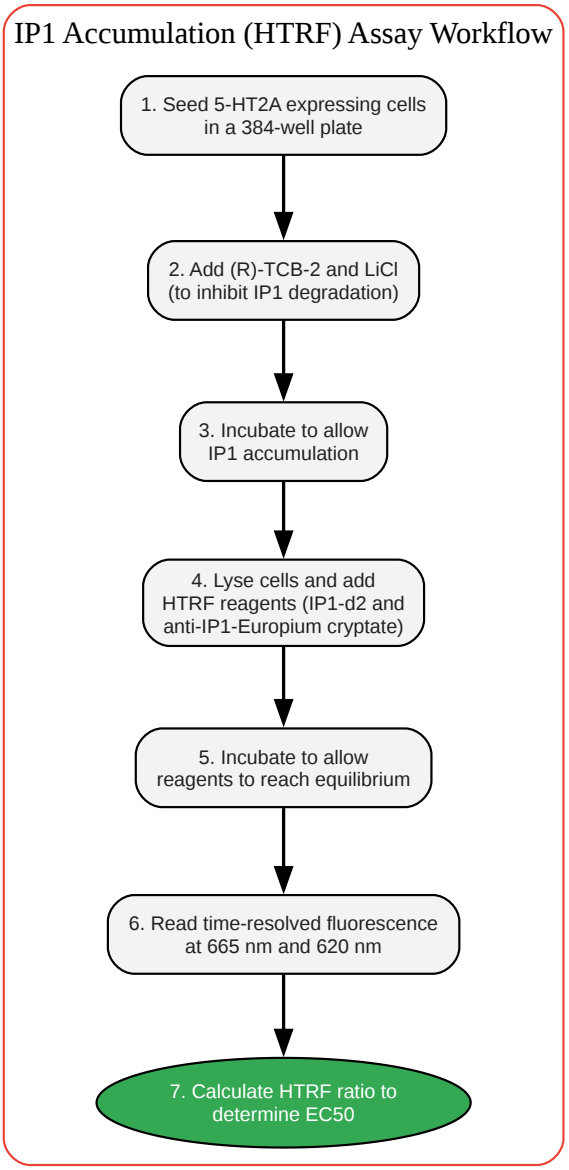
Activation of the 5-HT2A receptor by (R)-TCB-2 initiates two primary intracellular signaling cascades: the canonical Gq/11 pathway and the β-arrestin pathway. The profound difference in potency for these pathways underscores its Gq-biased agonism.

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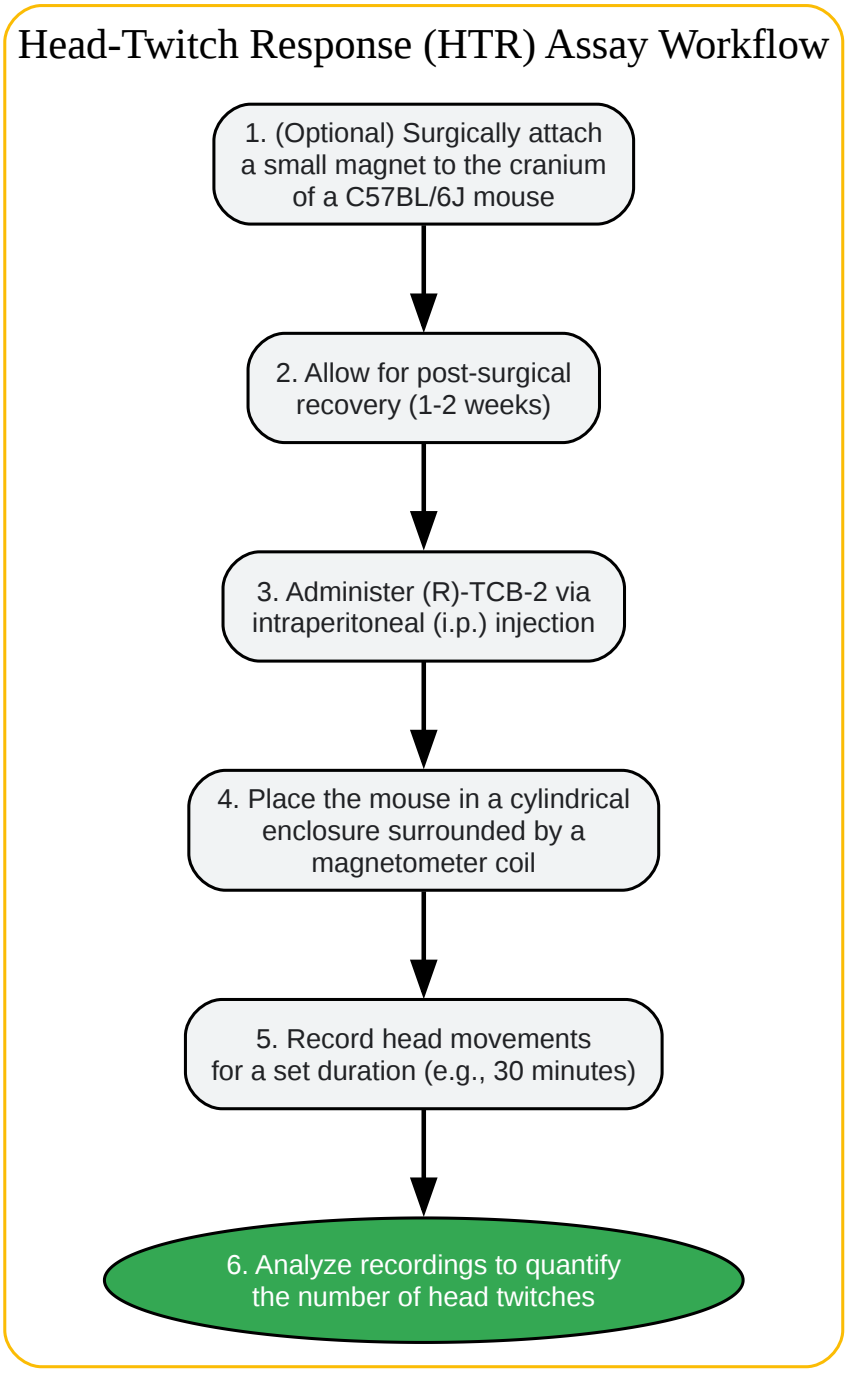


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